

# Application Notes and Protocols: Synthesis of 2-Quinoxalinecarbonitrile

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## *Compound of Interest*

Compound Name: **2-Quinoxalinecarbonitrile**

Cat. No.: **B1208901**

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## For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the synthesis of **2-Quinoxalinecarbonitrile**, a valuable building block in medicinal chemistry and materials science. The presented methodology is based on a visible-light-mediated C-H cyanation of quinoxaline, offering a metal- and base-free approach with high efficiency and regioselectivity.[\[1\]](#)[\[2\]](#)

## Quantitative Data Summary

The following table summarizes the reaction conditions and yields for the synthesis of various **2-Quinoxalinecarbonitrile** derivatives using a visible-light-mediated cyanation protocol. This method demonstrates good functional group tolerance and provides very good to quantitative yields.[\[1\]](#)

| Entry | Substrate<br>(Quinoxaline<br>Derivative) | Product (2-<br>Quinoxalinecar-<br>bonitrile<br>Derivative) | Time (h) | Yield (%) |
|-------|--|--|----------|-----------|
| 1     | Quinoxaline                              | 2-<br>Quinoxalinecarbo-<br>nitrile                         | 12       | 92        |
| 2     | 6-Methylquinoxalin-<br>e                 | 6-Methyl-2-<br>quinoxalinecarbo-<br>nitrile                | 12       | 90        |
| 3     | 6-Chloroquinoxalin-<br>e                 | 6-Chloro-2-<br>quinoxalinecarbo-<br>nitrile                | 14       | 88        |
| 4     | 6-Bromoquinoxalin-<br>e                  | 6-Bromo-2-<br>quinoxalinecarbo-<br>nitrile                 | 14       | 85        |
| 5     | 6-Nitroquinoxaline                       | 6-Nitro-2-<br>quinoxalinecarbo-<br>nitrile                 | 16       | 75        |
| 6     | Methyl<br>quinoxaline-6-<br>carboxylate  | Methyl 2-<br>cyanoquinoxaline-<br>6-carboxylate            | 15       | 82        |

## Experimental Protocol: Visible-Light-Mediated Cyanation of Quinoxaline

This protocol describes the regioselective synthesis of **2-Quinoxalinecarbonitrile** from quinoxaline using acetone cyanohydrin as a safe cyanide source under aqueous, aerobic, and visible-light conditions.[\[1\]](#)[\[2\]](#)

### Materials:

- Quinoxaline (or a substituted derivative)

- Acetone cyanohydrin
- Water (H<sub>2</sub>O)
- Dichloromethane (DCM)
- Anhydrous Sodium Sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Visible light source (e.g., 23 W CFL lamp)
- Reaction vessel (e.g., round-bottom flask)
- Magnetic stirrer

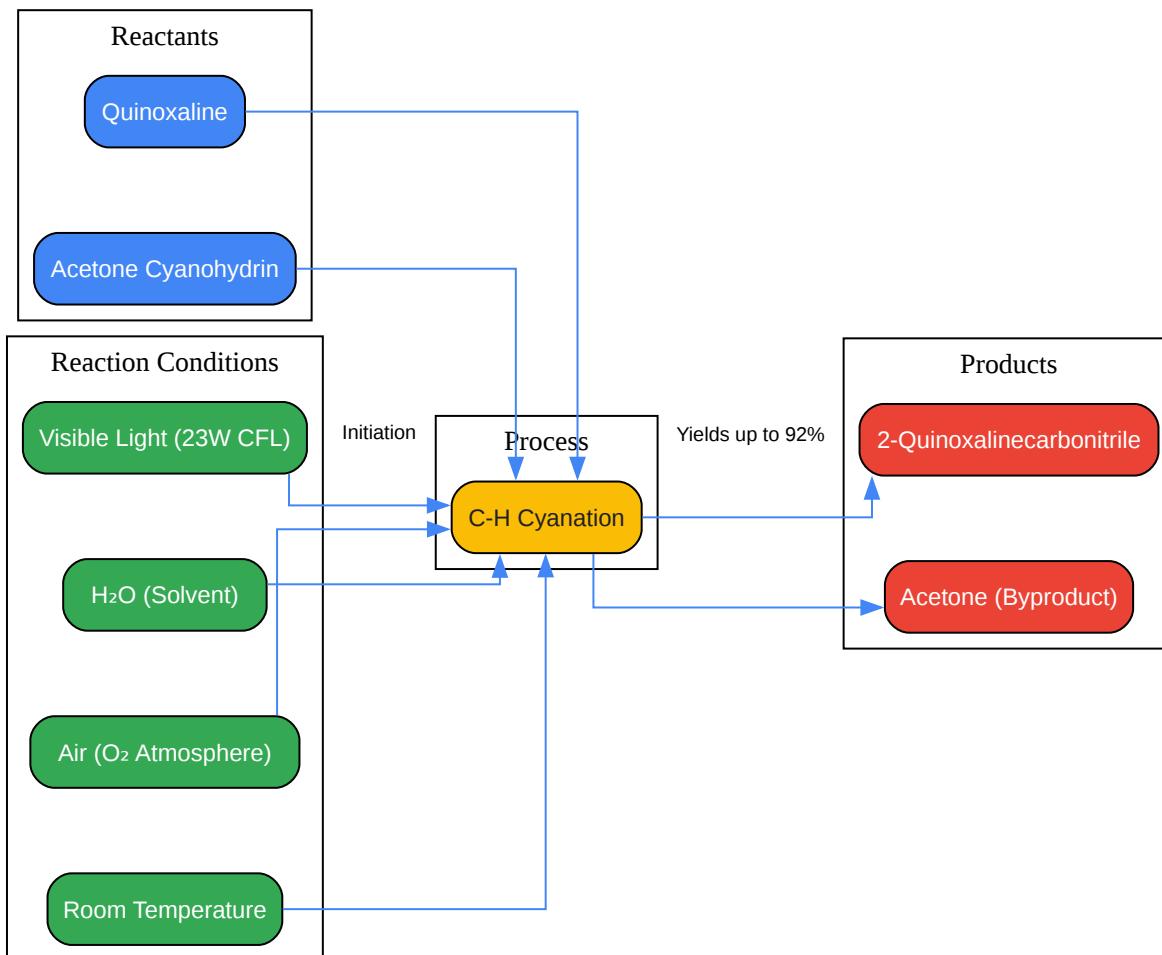
**Procedure:**

- Reaction Setup: In a clean and dry round-bottom flask equipped with a magnetic stir bar, combine the quinoxaline substrate (0.5 mmol, 1.0 equiv.) and water (2.0 mL).
- Addition of Cyanide Source: To the stirring suspension, add acetone cyanohydrin (1.5 mmol, 3.0 equiv.).
- Irradiation: Place the reaction vessel in a water bath to maintain room temperature and irradiate it with a 23 W CFL lamp. Ensure the reaction is open to the air to allow for aerobic conditions.
- Reaction Monitoring: Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting material is consumed.
- Work-up: Upon completion of the reaction, quench the reaction mixture with water (10 mL).
- Extraction: Extract the aqueous layer with dichloromethane (3 x 15 mL).
- Drying and Concentration: Combine the organic layers and dry over anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>). Filter the mixture and concentrate the filtrate under reduced pressure to obtain the crude product.

- Purification: Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., ethyl acetate/hexane) to afford the pure **2-Quinoxalinecarbonitrile**.

## Reaction Workflow and Proposed Mechanism

The following diagram illustrates the general workflow for the visible-light-mediated cyanation of quinoxaline. The reaction is proposed to proceed through a radical pathway.



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## References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
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